

An In-depth Technical Guide to 10-Acetoxy-8,9-epoxythymol isobutyrate

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Compound of Interest

Compound Name: 10-Acetoxy-8,9-epoxythymol
isobutyrate

Cat. No.: B018721

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CAS Number: 106009-86-3

This technical guide provides a comprehensive overview of **10-Acetoxy-8,9-epoxythymol isobutyrate**, a naturally occurring thymol derivative. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Chemical Identity and Properties

10-Acetoxy-8,9-epoxythymol isobutyrate is a complex organic molecule belonging to the class of epoxythymol derivatives. It is characterized by a thymol backbone with an epoxide ring and two ester functional groups, an acetate and an isobutyrate.

Synonyms:

- [2-[3-(acetyloxymethyl)oxiran-2-yl]-5-methylphenyl] 2-methylpropanoate[1]
- Propanoic acid, 2-methyl-, 2-(3-((acetyloxy)methyl)oxiranyl)-5-methylphenyl ester[1]
- AETIB[1]

Property	Value	Source
Molecular Formula	C18H24O5	[2]
Molecular Weight	320.38 g/mol	[2]
CAS Number	106009-86-3	[3] [4]
PubChem CID	129165	[1]

Natural Occurrence

10-Acetoxy-8,9-epoxythymol isobutyrate has been identified as a phytochemical constituent in various plant species, primarily within the Asteraceae family.

Known Plant Sources:

- *Helenium amaram*[\[1\]](#)
- *Helenium arizonicum*[\[1\]](#)
- *Helenium aromaticum*[\[1\]](#)
- *Helenium autumnale*[\[1\]](#)
- *Helenium bigelovii*[\[1\]](#)
- *Helenium elegans*[\[1\]](#)
- *Helenium integrifolium*[\[1\]](#)
- *Inula helenium* (Elecampagne)[\[5\]](#)[\[6\]](#)
- *Inula royleana*[\[5\]](#)[\[6\]](#)

Biological Activity

The biological activities of **10-Acetoxy-8,9-epoxythymol isobutyrate** and its close analogs have been a subject of scientific investigation. The primary reported activities are antimicrobial

and potential anticancer effects.

Antimicrobial Activity

A closely related compound, 10-isobutyryloxy-8,9-epoxythymol isobutyrate, which shares the same core structure, has demonstrated moderate antimicrobial activity.

Microorganism	Activity	Source
Staphylococcus aureus	Moderate	[5][6]
Enterococcus faecalis	Moderate	[5][6]
Escherichia coli	Moderate	[5][6]
Pseudomonas aeruginosa	Moderate	[5][6]
Candida albicans	Moderate	[5][6]

Potential Anticancer Activity

While direct studies on the anticancer properties of **10-Acetoxy-8,9-epoxythymol isobutyrate** are limited, a related thymol derivative, 10-isobutyryloxy-8,9-epoxy-thymyl isobutyrate, has been noted for its promising activity as an inhibitor of protein kinase B (Akt) and extracellular signal-regulated kinases (ERKs) in human melanoma cells.[6] However, the specific mechanism and the signaling pathway have not been elucidated for **10-Acetoxy-8,9-epoxythymol isobutyrate**.

Experimental Protocols

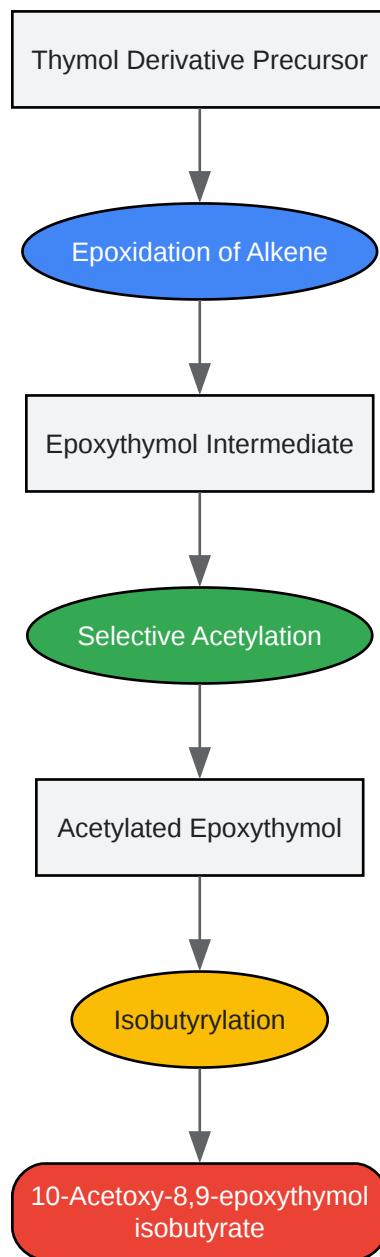
Detailed experimental protocols for the specific synthesis and biological evaluation of **10-Acetoxy-8,9-epoxythymol isobutyrate** are not extensively documented in publicly available literature. The following sections outline general methodologies that can be adapted for this compound based on studies of similar epoxythymol derivatives.

Conceptual Synthesis Workflow

A plausible synthetic route for **10-Acetoxy-8,9-epoxythymol isobutyrate** would likely involve the epoxidation of a suitable thymol precursor followed by selective acylation. The following

diagram illustrates a conceptual workflow.

Conceptual Synthesis Workflow



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Caption: A conceptual workflow for the synthesis of **10-Acetoxy-8,9-epoxythymol isobutyrate**.

General Protocol for Antimicrobial Susceptibility Testing

The antimicrobial activity of **10-Acetoxy-8,9-epoxythymol isobutyrate** can be assessed using standard methods such as broth microdilution or agar diffusion assays to determine the Minimum Inhibitory Concentration (MIC).

Broth Microdilution Method (Conceptual):

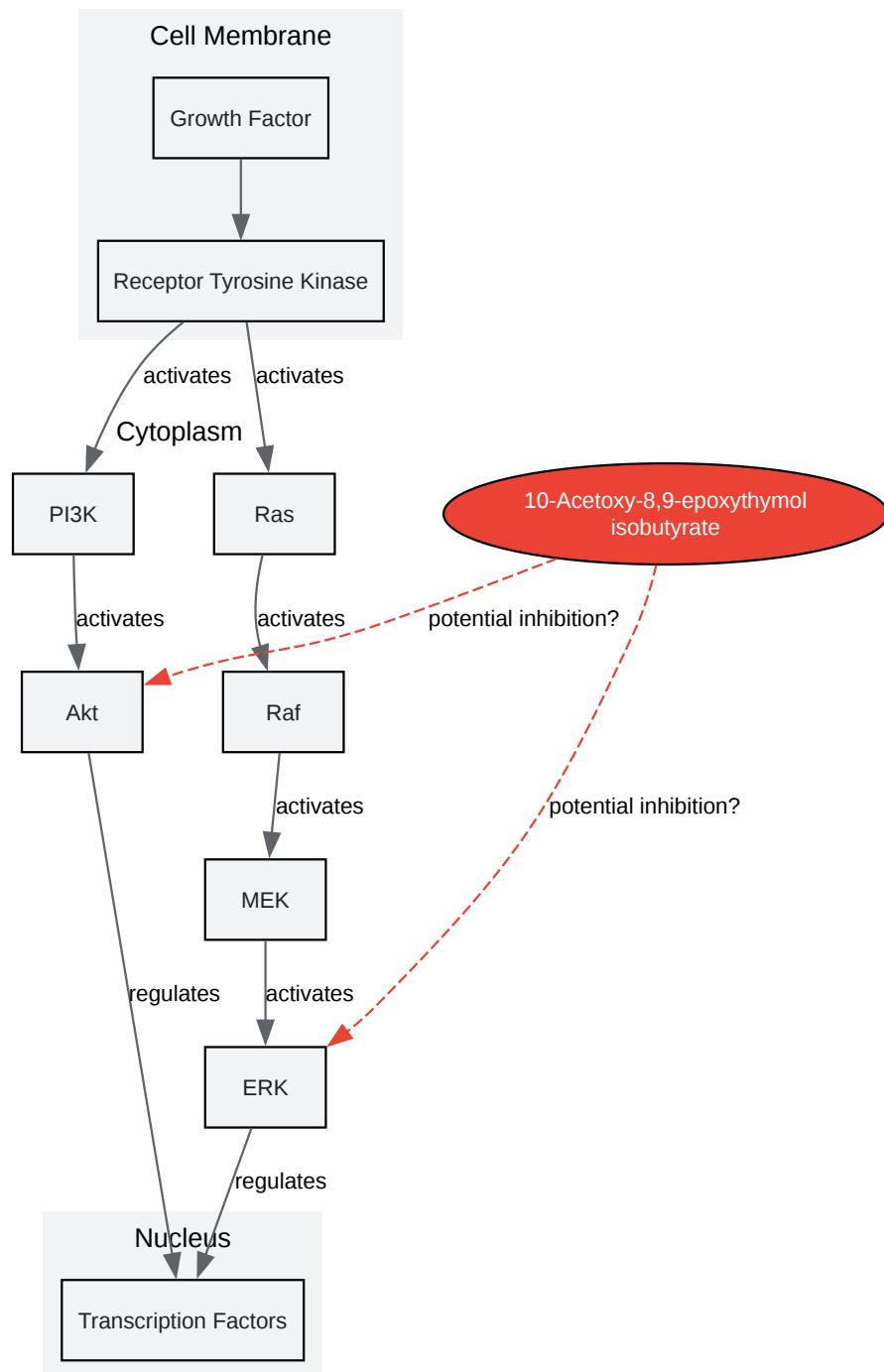
- Preparation of Inoculum: A standardized suspension of the test microorganism is prepared in a suitable broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi).
- Serial Dilution: The test compound is serially diluted in the broth within a 96-well microtiter plate to achieve a range of concentrations.
- Inoculation: Each well is inoculated with the microbial suspension.
- Incubation: The plates are incubated under appropriate conditions (temperature, time, and atmosphere) for the specific microorganism.
- Determination of MIC: The MIC is determined as the lowest concentration of the compound that visibly inhibits the growth of the microorganism.

Signaling Pathways

Currently, there is no direct scientific literature that elucidates the specific signaling pathways modulated by **10-Acetoxy-8,9-epoxythymol isobutyrate**. As mentioned, a related compound has been linked to the inhibition of Akt and ERK pathways in melanoma cells.^[6] Future research is necessary to determine if **10-Acetoxy-8,9-epoxythymol isobutyrate** interacts with these or other cellular signaling cascades.

The following diagram illustrates a generalized Akt/ERK signaling pathway, which could be a potential area of investigation for this compound.

Hypothetical Target Signaling Pathway

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Caption: A generalized Akt/ERK signaling pathway, a hypothetical target for future investigation.

Conclusion and Future Directions

10-Acetoxy-8,9-epoxythymol isobutyrate is a natural product with demonstrated presence in several plant species. While preliminary data on related compounds suggest potential antimicrobial and anticancer activities, there is a significant need for further research to fully characterize this specific molecule. Future studies should focus on:

- Developing and publishing a standardized, high-yield synthetic protocol.
- Conducting comprehensive in vitro and in vivo studies to evaluate its biological activities, including determination of IC₅₀ and MIC values against a broader range of targets.
- Investigating its mechanism of action and identifying the specific cellular signaling pathways it modulates.

This technical guide summarizes the current state of knowledge on **10-Acetoxy-8,9-epoxythymol isobutyrate** and aims to provide a foundation for future research and development efforts.

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